

physical properties of piperonyl acetone (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piperonyl acetone

Cat. No.: B1678440

[Get Quote](#)

Technical Guide: Physical Properties of Piperonyl Acetone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **piperonyl acetone**, also known by its IUPAC name, 4-(1,3-benzodioxol-5-yl)butan-2-one. The information herein is curated for professionals in research and development who require precise data for experimental design, chemical synthesis, and formulation development. This document details the boiling point and density of **piperonyl acetone**, outlines standard experimental methodologies for their determination, and provides visual workflows for these procedures.

Quantitative Physical Properties

The physical constants of **piperonyl acetone** are critical for its handling, purification, and use in various applications. The following table summarizes the key quantitative data available for its boiling point and density. It is important to note that the boiling point is significantly influenced by ambient pressure.

Physical Property	Value	Conditions
Boiling Point	294.5 °C	at 760 mmHg[1]
176 °C	at 17 mmHg[1]	
Density	1.175 g/cm ³	Standard Conditions
1.175 ± 0.06 g/cm ³	Predicted	

Experimental Protocols for Property Determination

While specific experimental protocols for the determination of **piperonyl acetone**'s physical properties are not extensively detailed in publicly available literature, standard organic chemistry methodologies are applicable. Below are detailed descriptions of common and reliable methods for ascertaining the boiling point and density of a liquid or low-melting solid organic compound like **piperonyl acetone**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Accurate determination is crucial for distillation and for characterizing the substance's purity.

a) Thiele Tube Method

This micro-method is suitable for determining the boiling point of small quantities of a substance.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube (Durham tube), rubber band or wire, heating oil (mineral oil or silicone oil), and a heat source (Bunsen burner or heating mantle).
- Procedure:
 - A small amount of **piperonyl acetone** (approximately 0.5 mL) is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The entire assembly is suspended in a Thiele tube containing heating oil, ensuring the heat is distributed evenly by convection.
- The Thiele tube is gently heated at the side arm.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[2]

b) Simple Distillation Method

For larger quantities, a simple distillation provides both purification and a boiling point measurement.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - A sample of **piperonyl acetone** (at least 5 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.

- The sample is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser where it liquefies.
- The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point.^[2]
- It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Density Determination

Density is a fundamental physical property defined as the mass per unit volume of a substance.

a) Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

- Apparatus: Pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube), analytical balance, and a constant temperature bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
 - The pycnometer is filled with **piperonyl acetone**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away.
 - The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium.
 - The pycnometer is removed, dried on the outside, and weighed again to determine the mass of the **piperonyl acetone**.
 - The density is calculated by dividing the mass of the **piperonyl acetone** by the known volume of the pycnometer.

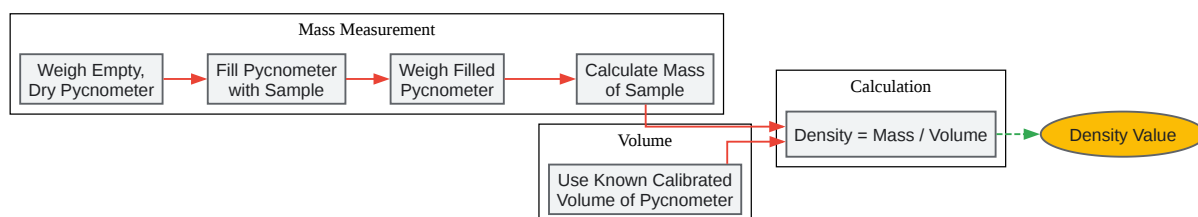
b) Hydrometer or Electronic Densitometer Method

For a more rapid and direct measurement, a hydrometer or an electronic densitometer can be used.

- Apparatus: Hydrometer or an electronic densitometer, and a graduated cylinder (for hydrometer).
- Procedure (with Hydrometer):
 - A sufficient amount of liquid **piperonyl acetone** is placed in a graduated cylinder to allow the hydrometer to float freely.
 - The hydrometer is gently lowered into the liquid until it floats.
 - The density is read directly from the scale on the hydrometer at the point where the surface of the liquid meets the stem.
- Procedure (with Electronic Densitometer):
 - The instrument is calibrated according to the manufacturer's instructions, typically with deionized water.
 - A small sample of **piperonyl acetone** is introduced into the instrument's measuring cell (often an oscillating U-tube).
 - The instrument measures the change in oscillation frequency and calculates the density, which is then displayed digitally.^[3]

Mandatory Visualizations

The following diagrams illustrate the workflows for the experimental determination of the physical properties discussed.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. metabolites.alfa-chemistry.com [metabolites.alfa-chemistry.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. knowledge.reagecon.com [knowledge.reagecon.com]
- To cite this document: BenchChem. [physical properties of piperonyl acetone (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1678440#physical-properties-of-piperonyl-acetone-boiling-point-density\]](https://www.benchchem.com/product/b1678440#physical-properties-of-piperonyl-acetone-boiling-point-density)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com